

# 3-Chloro-4-methoxytoluene: A Technical Guide to Safety and Hazards

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## Compound of Interest

Compound Name: 3-Chloro-4-methoxytoluene

Cat. No.: B1345679

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the safety and hazard data for **3-Chloro-4-methoxytoluene** (CAS No. 22002-44-4). The information is intended for researchers, scientists, and professionals in drug development who may handle or utilize this compound in their work. This document summarizes the available toxicological data, outlines standardized experimental protocols for hazard assessment, and provides guidance on safe handling and emergency procedures. While specific quantitative experimental data for **3-Chloro-4-methoxytoluene** is not publicly available, this guide details the internationally recognized OECD test guidelines that are employed to determine the skin and eye irritation potential of chemical substances.

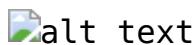
## Chemical Identification and Physical Properties

Identifier	Value
IUPAC Name	2-chloro-1-methoxy-4-methylbenzene <a href="#">[1]</a>
Synonyms	3-Chloro-4-methoxytoluene
CAS Number	22002-44-4 <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>8</sub> H <sub>9</sub> ClO <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	156.61 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Physical Form	Liquid

## GHS Hazard Classification and Labeling

**3-Chloro-4-methoxytoluene** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards associated with this compound are irritation to the skin, eyes, and respiratory system.[\[1\]](#)

Pictogram:



Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the table below.

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312	Call a POISON CENTER/doctor if you feel unwell.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P362+P364	Take off contaminated clothing and wash it before reuse.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

## Toxicological Data

While the GHS classification indicates that **3-Chloro-4-methoxytoluene** is a skin, eye, and respiratory irritant, specific quantitative data from toxicological studies are not readily available in the public domain. The hazard classifications are typically derived from experimental studies conducted according to internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). The following sections detail the standard methodologies for these assessments.

## Experimental Protocols for Hazard Assessment

The following sections describe the standard OECD guidelines for assessing skin and eye irritation. These protocols represent the methodologies that would be used to generate the data supporting the hazard classification of **3-Chloro-4-methoxytoluene**.

### Skin Irritation Testing

The potential for a chemical to cause skin irritation is assessed using either in vivo or in vitro methods.

This test is performed on healthy young adult albino rabbits.

- Principle: A single dose of the test substance is applied to a small area of the skin of an animal, while an untreated area of the skin serves as a control. The degree of irritation is evaluated at specific intervals.
- Methodology:
  - Approximately 24 hours before the test, the fur is removed from the dorsal area of the trunk of the test animal.
  - 0.5 mL (for liquids) or 0.5 g (for solids and semi-solids) of the test substance is applied to a small area of the skin (approximately 6 cm<sup>2</sup>) and covered with a gauze patch.
  - The patch is held in place with non-irritating tape for a 4-hour exposure period.
  - After 4 hours, the patch is removed, and the residual test substance is washed off.
  - The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.

- The severity of the skin reactions is scored according to a standardized grading scale.

This in vitro method uses a three-dimensional human epidermis model that mimics the properties of the upper layers of human skin.

- Principle: The test chemical is applied topically to the surface of the reconstructed human epidermis tissue. The irritancy of the chemical is determined by its effect on cell viability.
- Methodology:
  - The test substance is applied to the surface of the RhE tissue.
  - The tissue is incubated for a defined period (e.g., 60 minutes).
  - After incubation, the tissue is rinsed to remove the test substance and then incubated for a further recovery period (e.g., 42 hours).
  - Cell viability is assessed using a colorimetric assay, such as the MTT assay. In this assay, the reduction of the yellow MTT tetrazolium salt to a blue formazan product by mitochondrial dehydrogenases of viable cells is measured.
  - The percentage of viable cells in the treated tissue is compared to that of a negative control. A reduction in cell viability below a certain threshold (typically  $\leq 50\%$ ) indicates that the substance is an irritant.

## Eye Irritation Testing

Similar to skin irritation, eye irritation potential can be assessed through in vivo or in vitro methods.

This test is typically conducted on healthy adult albino rabbits.

- Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of the animal. The untreated eye serves as a control. The degree of eye irritation/corrosion is evaluated at specific intervals.
- Methodology:

- A single dose of the test substance (0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye.
- The eyelids are gently held together for about one second to prevent loss of the material.
- The eyes are examined for corneal opacity, iris lesions, and conjunctival redness and swelling at 1, 24, 48, and 72 hours after application.
- The severity of the eye reactions is scored according to a standardized grading scale.

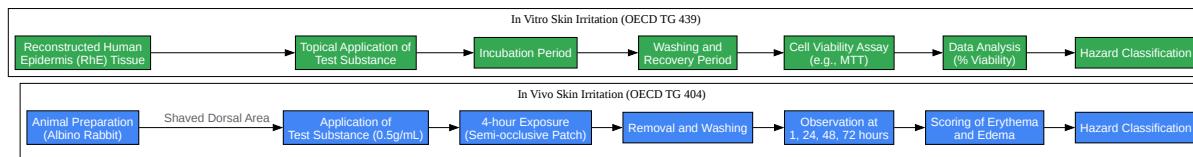
## Signaling Pathways and Mechanistic Insights

Detailed studies on the specific signaling pathways and molecular mechanisms of toxicity for **3-Chloro-4-methoxytoluene** are not available in the published literature. The irritant effects of this compound are likely due to its chemical properties, which can lead to disruption of cell membranes, protein denaturation, and inflammatory responses upon contact with biological tissues.

The metabolism of related compounds, such as chlorobenzene, involves cytochrome P450-mediated oxidation to form reactive epoxide intermediates. These intermediates can then be detoxified through conjugation with glutathione or can bind to cellular macromolecules, potentially leading to cytotoxicity. While not directly demonstrated for **3-Chloro-4-methoxytoluene**, a similar metabolic pathway could contribute to its irritant properties.

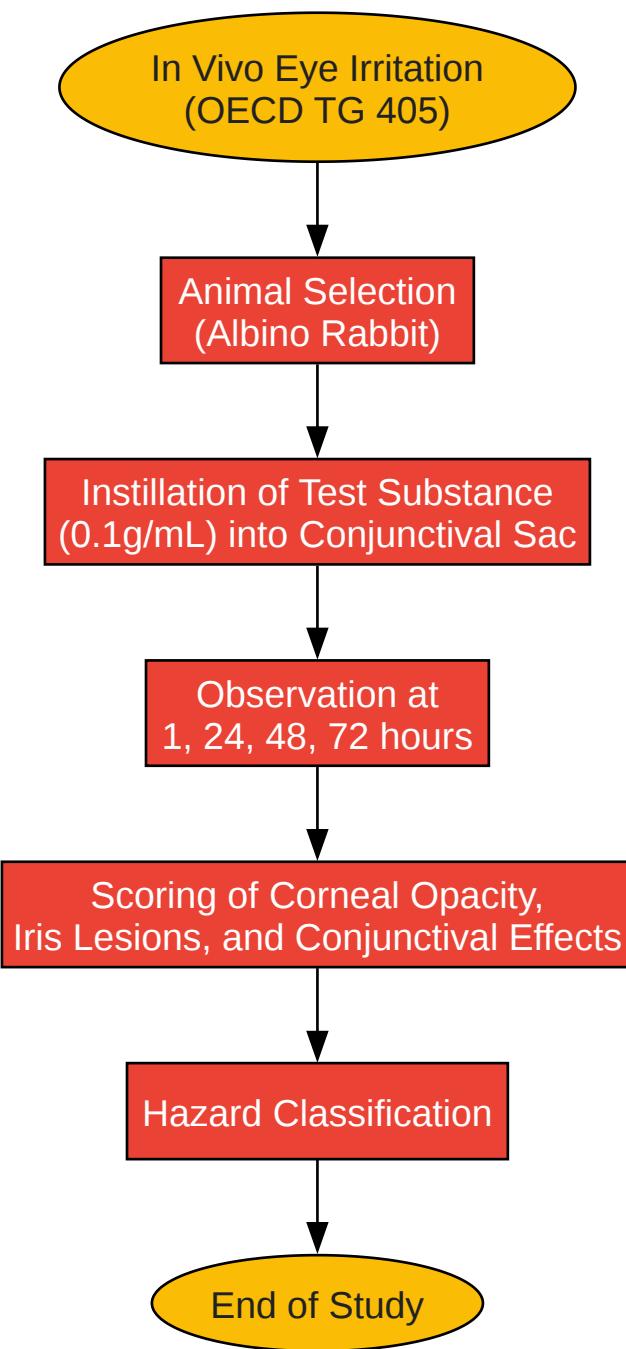
## Experimental Workflows and Logical Relationships

The following diagrams illustrate the general experimental workflows for assessing skin and eye irritation as described in the OECD guidelines.



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**Figure 1.** Experimental workflows for in vivo and in vitro skin irritation testing.



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**Figure 2.** Experimental workflow for in vivo eye irritation testing.

## Safe Handling and Storage

- Handling: Use only in a well-ventilated area, preferably in a chemical fume hood. Avoid contact with skin, eyes, and clothing. Avoid breathing vapors or mist. Wear appropriate

personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.

## First Aid Measures

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If respiratory irritation persists, seek medical attention.
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Wear appropriate personal protective equipment. Avoid breathing vapors, mist, or gas.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

- Specific Hazards: Hazardous decomposition products may include carbon oxides and hydrogen chloride gas.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

## Stability and Reactivity

- Reactivity: No data available.
- Chemical Stability: Stable under recommended storage conditions.
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: No data available.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Carbon oxides, hydrogen chloride gas.

## Conclusion

**3-Chloro-4-methoxytoluene** is a chemical that requires careful handling due to its potential to cause skin, eye, and respiratory irritation. While specific quantitative toxicological data for this compound are not readily available, the established GHS classification provides a clear indication of its hazards. Adherence to the safety precautions and emergency procedures outlined in this guide is essential to minimize the risk of exposure and ensure a safe working environment for all personnel. The experimental protocols described herein, based on OECD guidelines, provide a framework for understanding how the hazardous properties of such chemicals are determined.

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## References

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- To cite this document: BenchChem. [3-Chloro-4-methoxytoluene: A Technical Guide to Safety and Hazards]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1345679#3-chloro-4-methoxytoluene-safety-and-hazards-data]

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